

Proper Disposal of Calcium Citrate Malate in a Laboratory Setting

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

Cat. No.: *B15723049*

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This document provides a comprehensive guide for the proper disposal of **calcium citrate malate**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Calcium citrate malate is generally not classified as a hazardous substance.^{[1][2][3]} However, all chemical waste should be handled with care and disposed of in accordance with institutional and local regulations.^{[4][5]}

Immediate Safety and Handling Precautions

Before handling **calcium citrate malate** for disposal or any other purpose, it is crucial to observe the following safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.^{[6][7]} If there is a risk of dust formation, a dust mask or respirator is recommended.^{[2][8]}

- Ventilation: Handle the substance in a well-ventilated area to avoid inhalation of any dust particles.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Avoid Contact: Prevent contact with skin and eyes.[\[1\]](#)[\[3\]](#)[\[7\]](#) In case of contact, rinse the affected area thoroughly with water.[\[1\]](#)[\[3\]](#)
- Spill Management: In the event of a spill, sweep up the solid material, taking care not to generate dust, and place it in a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#)[\[9\]](#)

Step-by-Step Disposal Procedure

The disposal of **calcium citrate malate** should follow the general principles of non-hazardous solid chemical waste management.

- Waste Identification and Segregation:
 - Confirm that the **calcium citrate malate** waste is not mixed with any hazardous materials. If it is contaminated with a hazardous substance, it must be treated as hazardous waste.
 - Segregate the uncontaminated **calcium citrate malate** waste from other chemical waste streams.[\[4\]](#)
- Containerization:
 - Place the solid **calcium citrate malate** waste into a clean, dry, and properly labeled container.[\[6\]](#)[\[7\]](#)
 - The container must be compatible with the chemical and have a secure lid to prevent spills and exposure.[\[10\]](#)
 - Label the container clearly as "**Calcium Citrate Malate** Waste" and include any other information required by your institution's waste management program.
- Storage:
 - Store the waste container in a designated satellite accumulation area for non-hazardous waste.[\[10\]](#)[\[11\]](#)

- The storage area should be away from incompatible materials, particularly strong oxidizers.[6]
- Disposal:
 - Do not dispose of solid **calcium citrate malate** down the drain or in the regular trash unless explicitly permitted by your institution's environmental health and safety (EHS) office and local regulations.[5]
 - Arrange for the collection and disposal of the waste through your institution's chemical waste program.[11][12]
 - Alternatively, the material can be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[7][8]

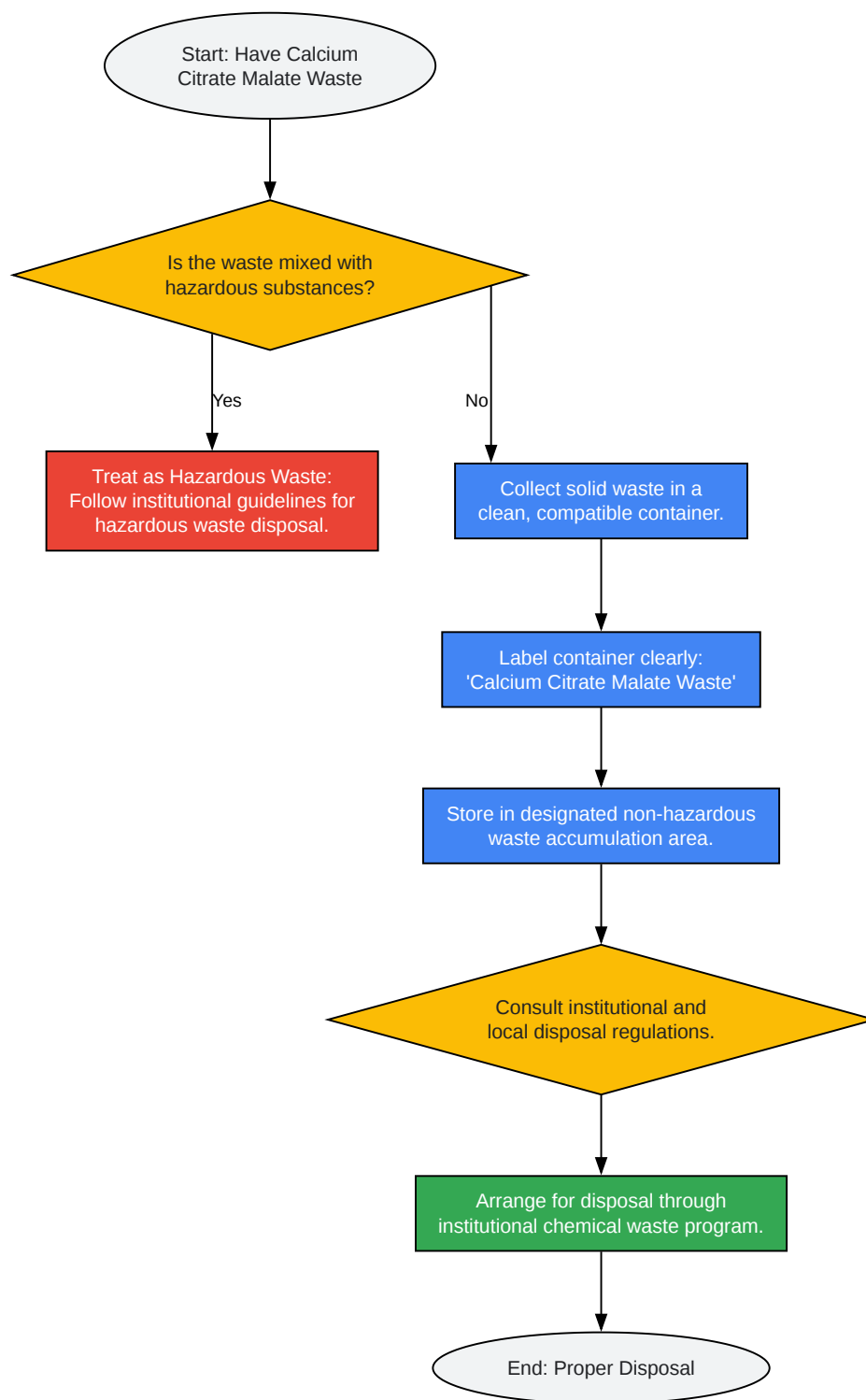
Summary of Calcium Citrate Malate Properties for Disposal

The following table summarizes the key characteristics of **calcium citrate malate** relevant to its disposal and safety.

Property	Value	Citation
Hazard Classification	Not a hazardous substance or mixture according to Regulation (EC) No. 1272/2008 and Directive 67/548/EEC.	[1][2][3]
Environmental Impact	Not considered harmful to aquatic organisms and does not cause long-term adverse effects in the environment.	[1][9]
Persistence and Degradability	Readily biodegradable.[8] Unlikely to persist due to water solubility.	[1]
Bioaccumulation Potential	Low potential for bioaccumulation.	[8]
pH (3% solution)	4 - 8	[6]
Solubility	Soluble in water.	[9]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **calcium citrate malate** in a laboratory setting.



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Caption: Decision workflow for **calcium citrate malate** disposal.

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